

Discovery and origin of Chitinase-IN-4

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Compound of Interest

Compound Name: Chitinase-IN-4

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An In-depth Technical Guide to Chitin Synthase Inhibitor 4 (Compound 4fh)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, origin, and biological activity of Chitin Synthase Inhibitor 4, a potent fungicide with potential applications in agriculture.

Discovery and Origin

Chitin Synthase Inhibitor 4, also referred to as compound 4fh, is a synthetically derived molecule identified through a targeted drug discovery program aimed at developing novel fungicides. The rationale for its development is centered on the inhibition of chitin synthase, an enzyme crucial for the biosynthesis of chitin. Chitin is an essential structural component of fungal cell walls but is absent in plants and vertebrates, making chitin synthase an attractive and specific target for antifungal agents.

The discovery of Chitin Synthase Inhibitor 4 was the result of a systematic design and synthesis approach. Researchers created a series of novel compounds and screened them for their ability to inhibit chitin synthase and impede fungal growth. Compound 4fh emerged from this screening as a particularly effective inhibitor.

Quantitative Data

The biological activity of Chitin Synthase Inhibitor 4 has been quantified through various in vitro and in vivo assays. The key quantitative data are summarized in the tables below.

Table 1: In Vitro Antifungal Activity of Chitin Synthase Inhibitor 4

Fungal Species	EC50 (µg/mL)	Inhibition Rate at 50 µg/mL (%)
Valsa mali	0.71	90.3
Sclerotinia sclerotiorum	2.47	88.7

Table 2: Chitin Synthase Inhibition Data

Compound	Concentration (µM)	Inhibition Rate (%)
Chitin Synthase Inhibitor 4	50	68.08
Polyoxin D (Control)	50	63.84

Table 3: In Vivo Efficacy against S. sclerotiorum

Treatment	Effect
Chitin Synthase Inhibitor 4 (50 µg/mL)	Considerable curative and protective effects

Table 4: Toxicological Data

Parameter	Result
Acute Toxicity	3.58 (as toxicity grading standard)
Carcinogenic Toxicity	Negative
Mutagenic Toxicity	Negative

Experimental Protocols

The following are detailed methodologies for key experiments related to Chitin Synthase Inhibitor 4.

Chemical Synthesis of Chitin Synthase Inhibitor 4

The synthesis of Chitin Synthase Inhibitor 4 is a multi-step process that involves the reaction of precursor molecules under controlled conditions. While the precise, step-by-step synthesis is proprietary and detailed in the primary research, the general approach involves the coupling of key chemical moieties to construct the final compound. Purification is typically achieved through column chromatography, and the structure is confirmed using techniques such as NMR and mass spectrometry.

In Vitro Antifungal Activity Assay

The antifungal activity of Chitin Synthase Inhibitor 4 was assessed using a mycelium growth rate method.

- The test compound was dissolved in a suitable solvent and added to a culture medium to achieve the desired concentrations.
- The fungal species of interest were then inoculated onto the medium.
- The cultures were incubated under optimal growth conditions.
- The diameter of the fungal colonies was measured at regular intervals to determine the growth rate.
- The EC₅₀ value, the concentration of the compound that inhibits fungal growth by 50%, was calculated from the dose-response curve.^[1]

Chitin Synthase Inhibition Assay

The inhibitory effect of compound 4fh on chitin synthase was determined through an in vitro enzyme assay.

- Chitin synthase was isolated and purified from a relevant fungal source.
- The enzyme was incubated with its substrate and the test compound at various concentrations.
- The activity of the enzyme was measured by quantifying the amount of product formed.

- The inhibition rate was calculated by comparing the enzyme activity in the presence and absence of the inhibitor.[1]

In Vivo Antifungal Efficacy

The protective and curative effects of Chitin Synthase Inhibitor 4 were evaluated in a whole-plant model.

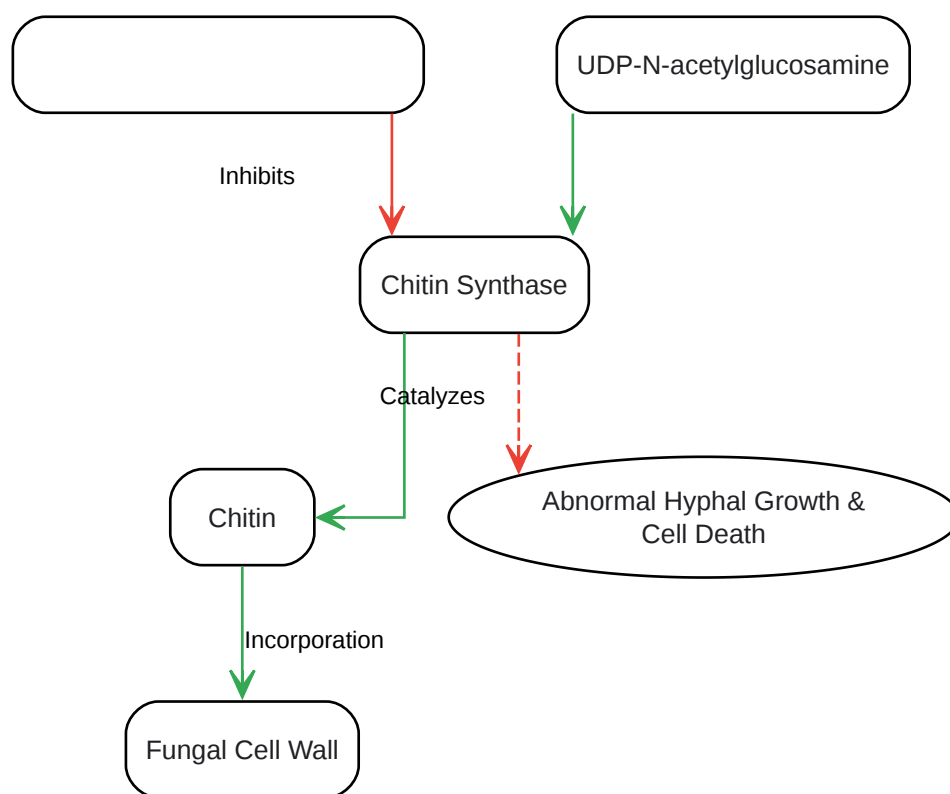
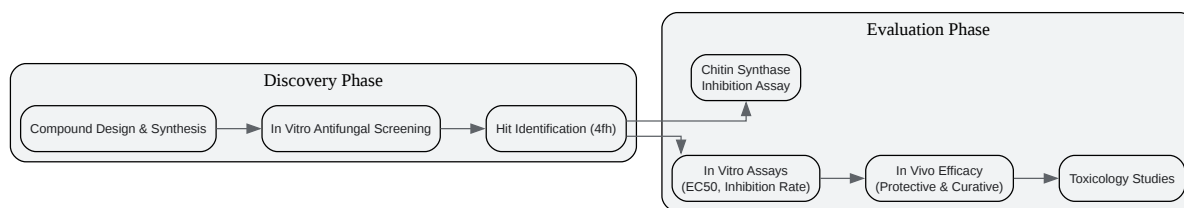
- Healthy plants were treated with the compound before (protective) or after (curative) inoculation with a fungal pathogen.
- The plants were maintained in a controlled environment conducive to disease development.
- The severity of the disease was assessed after a specific incubation period by observing and scoring the lesions on the plants.[1]

Mechanism of Action and Signaling Pathways

Chitin Synthase Inhibitor 4 exerts its antifungal effect by directly targeting and inhibiting the activity of chitin synthase.[1] This inhibition disrupts the synthesis of chitin, a critical component of the fungal cell wall, leading to abnormal hyphal growth, cell wall degradation, and ultimately, cell death.[1]

Molecular docking studies have suggested that Chitin Synthase Inhibitor 4 binds to the active site of chitin synthase, likely through hydrogen bonding, which interferes with the enzyme's catalytic function.[2]

Below are diagrams illustrating the logical workflow of the discovery and the mechanism of action of Chitin Synthase Inhibitor 4.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
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